

Safeguarding Your Research: A Comprehensive Guide to Handling 4-Chloro-3-methylaniline

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Compound of Interest

Compound Name: 4-Chloro-3-methylaniline

Cat. No.: B014550

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For Immediate Reference: Key Safety and Handling Information for **4-Chloro-3-methylaniline**

Researchers and drug development professionals require immediate and precise safety protocols when handling potentially hazardous compounds. This guide provides essential, actionable information for the safe handling and disposal of **4-Chloro-3-methylaniline**, ensuring the protection of laboratory personnel and the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

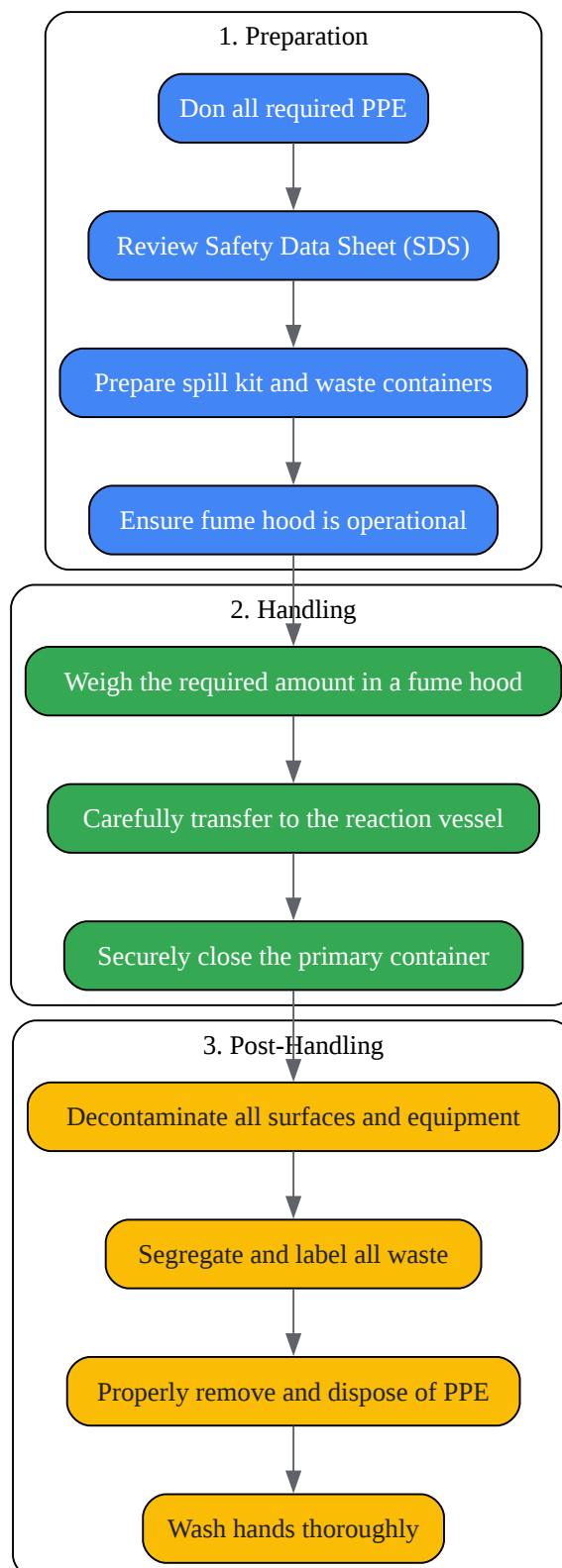
4-Chloro-3-methylaniline is a solid substance that is harmful if swallowed, in contact with skin, or if inhaled.^[1] It causes skin and serious eye irritation and may cause respiratory irritation.^[1] ^[2] Therefore, stringent adherence to PPE protocols is mandatory.

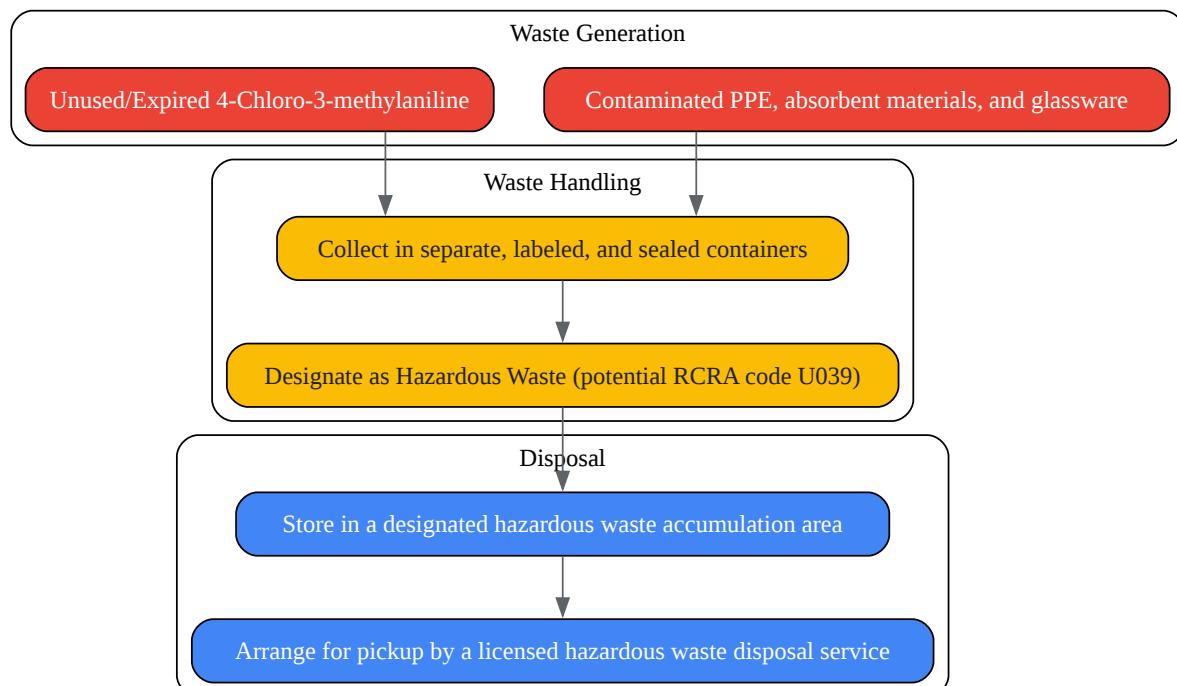
Minimum Required Personal Protective Equipment:

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with Side Shields or Chemical Splash Goggles	Must be worn at all times when handling the chemical. [3] [4]
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are a suitable option for incidental contact. For extended contact, butyl rubber or neoprene gloves should be considered. [5] Always inspect gloves for signs of degradation or puncture before use.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against skin contact.
Respiratory Protection	NIOSH-approved Respirator	A dust mask (type N95 or equivalent) should be used. [2] In case of insufficient ventilation, a higher level of respiratory protection, such as a full-face respirator with appropriate cartridges for organic vapors and particulates, is necessary.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **4-Chloro-3-methylaniline** is crucial for minimizing exposure risk. The following workflow outlines the necessary steps from preparation to post-handling cleanup.





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